

# An In-depth Technical Guide to Picosulfuric Acid: Structure, Properties, and Therapeutic Action

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## Compound of Interest

Compound Name: *Picosulfuric acid*

Cat. No.: *B1216826*

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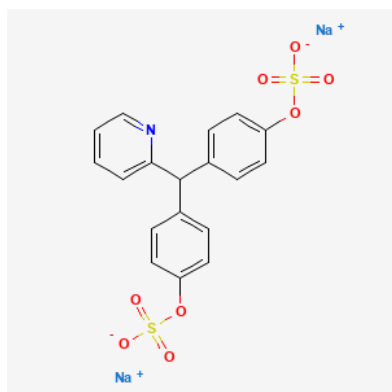
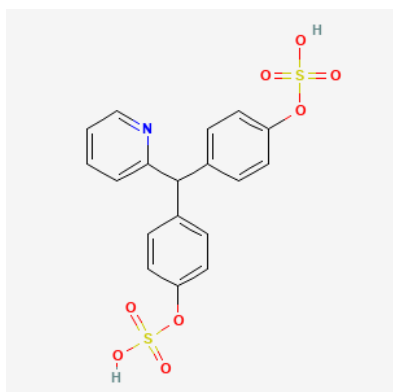
This technical guide provides a comprehensive overview of **picosulfuric acid**, a widely used stimulant laxative. The document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies. All quantitative data is presented in structured tables for ease of comparison, and key processes are visualized using diagrams to facilitate understanding.

## Chemical Structure and Properties

**Picosulfuric acid**, most commonly utilized as its sodium salt, sodium picosulfate, is a triarylmethane derivative. Its chemical identity and fundamental properties are summarized below.

Table 1: Chemical Identification of **Picosulfuric Acid** and Sodium Picosulfate

Identifier	Picosulfuric Acid	Sodium Picosulfate
IUPAC Name	[4-[pyridin-2-yl-(4-sulfooxyphenyl)methyl]phenyl] hydrogen sulfate[1]	disodium;[4-[pyridin-2-yl-(4-sulfonatooxyphenyl)methyl]phenyl] sulfate[2][3]
Chemical Formula	C <sub>18</sub> H <sub>15</sub> NO <sub>8</sub> S <sub>2</sub> [1]	C <sub>18</sub> H <sub>13</sub> NNa <sub>2</sub> O <sub>8</sub> S <sub>2</sub> [2][3]
CAS Number	10040-34-3[1]	10040-45-6[2]
Molecular Weight	437.4 g/mol [1]	481.4 g/mol [2][3]
2D Structure		

Table 2: Physicochemical Properties of **Picosulfuric Acid** and Sodium Picosulfate

Property	Value	Source
Melting Point (Sodium Picosulfate)	272-275 °C (decomposes)	[4]
Solubility (Sodium Picosulfate)	Freely soluble in water; Slightly soluble in ethanol.[5]	[5]
pKa (Picosulfuric Acid)	pKa1 ≈ -3 (estimated, for the first sulfuric acid proton); pKa2 ≈ 2 (estimated, for the second sulfuric acid proton)	N/A

Note on pKa: Experimentally determined pKa values for **picosulfuric acid** are not readily available in the reviewed literature. The provided values are estimations based on the known pKa of sulfuric acid ( $\text{pKa1} \approx -3$ ,  $\text{pKa2} \approx 1.9$ ) and the electron-withdrawing effects of the aromatic structure.

## Mechanism of Action: A Prodrug Approach

**Picosulfuric acid** is a prodrug, meaning it is administered in an inactive form and requires metabolic activation to exert its therapeutic effect. This activation occurs in the colon, mediated by the gut microbiota.

### Activation by Gut Microbiota

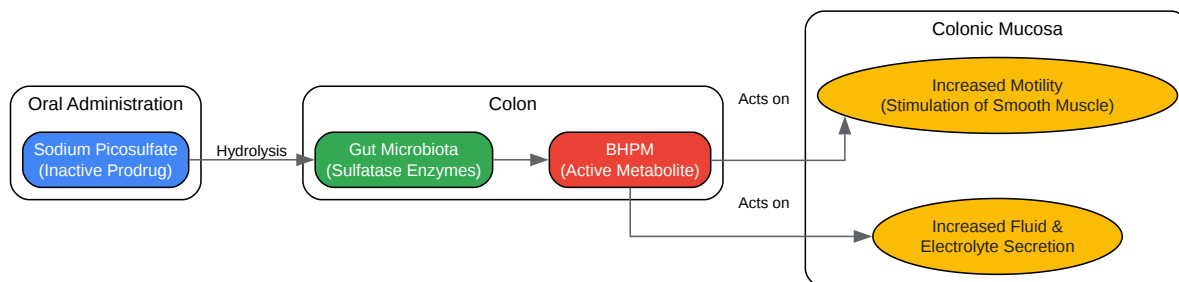
Upon oral administration, sodium picosulfate is not significantly absorbed in the upper gastrointestinal tract.[6] It travels to the colon, where it is hydrolyzed by bacterial sulfatase enzymes. This enzymatic cleavage removes the two sulfate groups, converting **picosulfuric acid** into its active metabolite, bis-(p-hydroxyphenyl)-pyridyl-2-methane (BHPM).

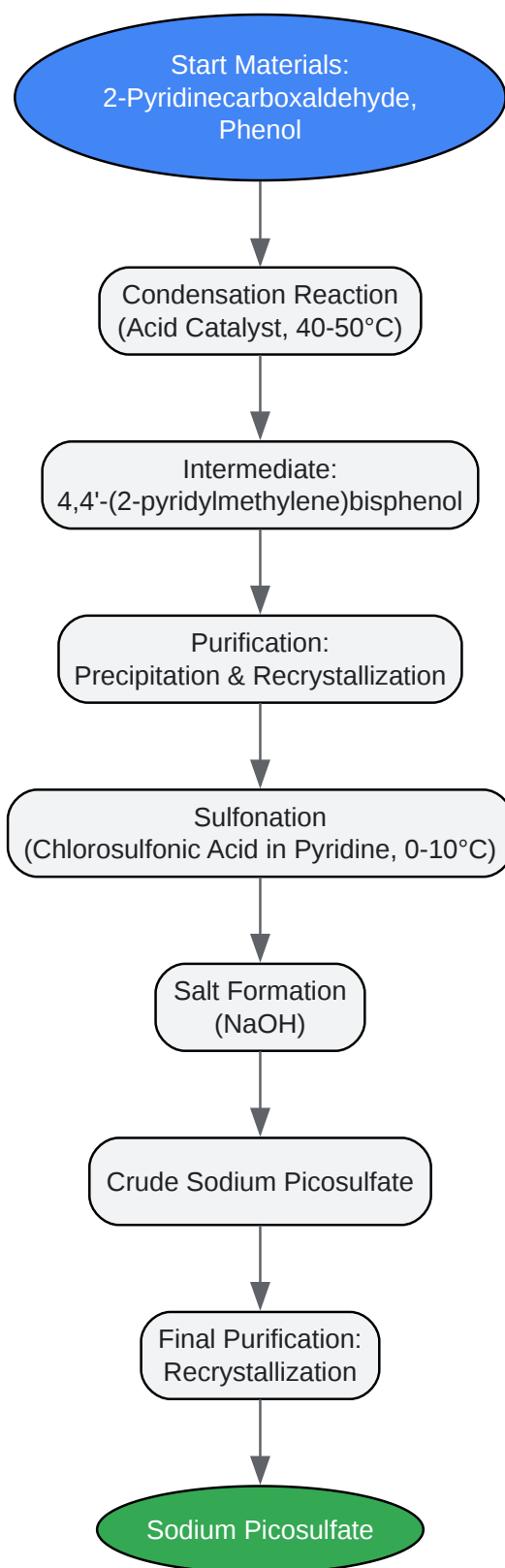
### Pharmacological Effects of BHPM

BHPM is a stimulant laxative that acts locally on the colonic mucosa to induce a dual effect:

- **Increased Motility:** BHPM directly stimulates the colonic smooth muscle, leading to an increase in peristaltic contractions. This effect is mediated, at least in part, by the influx of calcium through L-type  $\text{Ca}^{2+}$  channels.
- **Altered Fluid and Electrolyte Transport:** BHPM promotes the secretion of water and electrolytes (primarily potassium, chloride, and bicarbonate) into the colonic lumen and inhibits their reabsorption. This increases the water content of the stool, softening it and further facilitating its passage.

The following diagram illustrates the activation and mechanism of action of **picosulfuric acid**.





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